

Crystal structure of Naphthalene-2,7-dicarboxylic acid

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Compound of Interest

Compound Name: Naphthalene-2,7-dicarboxylic Acid

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An In-depth Technical Guide on the Crystal Structure of **Naphthalene-2,7-dicarboxylic Acid** and Its Analogs

For Researchers, Scientists, and Drug Development Professionals

Abstract

Naphthalene-2,7-dicarboxylic acid is a rigid, linear aromatic dicarboxylic acid of significant interest in the fields of materials science and crystal engineering. Its unique geometry makes it a valuable building block for the construction of high-performance polymers and metal-organic frameworks (MOFs).^[1] Despite its importance, a comprehensive, publicly available single-crystal X-ray diffraction study detailing the precise crystal structure of **Naphthalene-2,7-dicarboxylic acid** could not be located in the course of this review. This guide, therefore, provides a detailed overview of the crystallographic data available for a closely related isomer, 2,3-naphthalenedicarboxylic acid, to serve as a valuable reference. Furthermore, it outlines the typical experimental protocols for the synthesis and crystallographic analysis of such compounds and illustrates the general principles of their molecular arrangement and intermolecular interactions.

Introduction

Naphthalene dicarboxylic acids are a class of organic compounds that have garnered considerable attention due to their utility as linkers in the formation of coordination polymers and MOFs. The positional isomerism of the carboxylic acid groups on the naphthalene core

significantly influences the resulting supramolecular architecture and material properties.

Naphthalene-2,7-dicarboxylic acid, with its linear and rigid structure, is a particularly sought-after component for creating materials with specific topologies and functionalities.^[1]

This technical guide aims to provide a centralized resource on the crystal structure of **Naphthalene-2,7-dicarboxylic acid**. However, due to the absence of its specific crystallographic data in publicly accessible databases at the time of this writing, the crystal structure of the closely related isomer, 2,3-naphthalenedicarboxylic acid, is presented as an illustrative example. This information is crucial for researchers in materials science and drug development for understanding crystal packing, designing new materials, and predicting the solid-state properties of related compounds.

Crystallographic Data of Naphthalene Dicarboxylic Acid Isomers

While the specific crystal structure of **Naphthalene-2,7-dicarboxylic acid** is not available, the analysis of its isomers provides critical insights into the expected structural motifs, including hydrogen bonding patterns and molecular packing. Below is a summary of the crystallographic data for 2,3-naphthalenedicarboxylic acid.

Table 1: Crystal Data and Structure Refinement for 2,3-Naphthalenedicarboxylic Acid

Parameter	Value
Empirical Formula	C ₁₂ H ₈ O ₄
Formula Weight	216.19 g/mol
Crystal System	Monoclinic
Space Group	C2/c
Unit Cell Dimensions	
a	5.087(2) Å
b	19.222(3) Å
c	9.552(2) Å
α	90°
β	93.81(3)°
γ	90°
Volume	932.0(5) Å ³
Z (molecules per unit cell)	4
Calculated Density	1.54 g/cm ³

Data obtained for 2,3-naphthalenedicarboxylic acid, presented here for illustrative purposes.

Experimental Protocols

The determination of a crystal structure involves a series of well-defined experimental procedures, from the synthesis of the material to the final analysis of the diffraction data. The following sections outline a typical workflow for a compound like **Naphthalene-2,7-dicarboxylic acid**.

Synthesis and Crystallization

The synthesis of **Naphthalene-2,7-dicarboxylic acid** can be achieved through the oxidation of 2,7-dimethylnaphthalene. The general procedure is as follows:

- **Oxidation:** 2,7-dimethylnaphthalene is oxidized using a strong oxidizing agent, such as potassium permanganate or chromic acid, in a suitable solvent.
- **Purification:** The crude product is then purified by recrystallization from an appropriate solvent (e.g., ethanol, acetic acid, or a solvent mixture) to obtain single crystals suitable for X-ray diffraction. Slow evaporation of the solvent is a common technique to promote the growth of high-quality crystals.

X-ray Diffraction Data Collection

Single-crystal X-ray diffraction is the definitive method for determining the atomic arrangement in a crystalline solid.

- **Crystal Mounting:** A suitable single crystal is selected and mounted on a goniometer head.
- **Data Collection:** The crystal is placed in a diffractometer, and X-ray data are collected at a controlled temperature, often low temperatures (e.g., 100 K) to minimize thermal vibrations. A monochromatic X-ray beam is directed at the crystal, and the diffraction pattern is recorded on a detector.

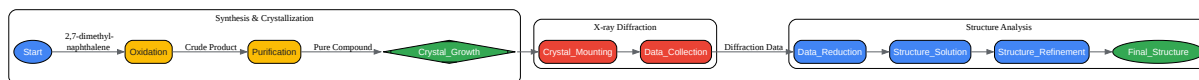
Structure Solution and Refinement

The collected diffraction data is processed to determine the crystal structure.

- **Data Reduction:** The raw diffraction images are processed to obtain a list of reflection intensities and their corresponding Miller indices (h, k, l).
- **Structure Solution:** The initial positions of the atoms in the unit cell are determined using direct methods or Patterson methods.
- **Structure Refinement:** The atomic coordinates and other structural parameters are refined using a least-squares method to achieve the best possible fit between the observed and calculated structure factors.

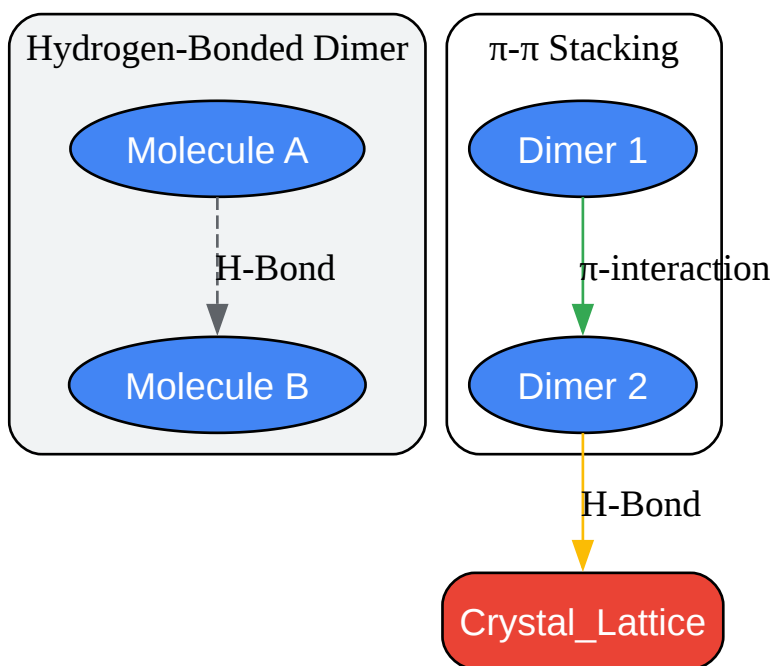
Visualization of Structural Information

Diagrams are essential for visualizing complex structural information and experimental workflows.



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Caption: Experimental workflow for crystal structure determination.



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Caption: Intermolecular interactions in naphthalenedicarboxylic acids.

Conclusion

While the definitive crystal structure of **Naphthalene-2,7-dicarboxylic acid** remains to be publicly reported, the analysis of its isomers, such as 2,3-naphthalenedicarboxylic acid, provides invaluable insights into the probable solid-state arrangement of this important

molecule. The methodologies for synthesis and crystallographic analysis are well-established, and their application will undoubtedly lead to the elucidation of the precise structure of **Naphthalene-2,7-dicarboxylic acid** in the future. This will further aid in the rational design of novel materials with tailored properties for a wide range of applications in science and technology.

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References

- 1. Naphthalene-2,7-dicarboxylic Acid | 2089-89-6 | Benchchem [benchchem.com]
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